

# 2-Bromo-6-methylpyridine CAS number and properties

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## Compound of Interest

Compound Name: 2-Bromo-6-methylpyridine

Cat. No.: B113505

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## Technical Guide: 2-Bromo-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-6-methylpyridine** (CAS No. 5315-25-3), a pivotal heterocyclic building block in organic synthesis.<sup>[1]</sup> Its utility spans the pharmaceutical, agrochemical, and material science sectors, underscoring its importance as a versatile intermediate.<sup>[1]</sup> This document outlines its chemical and physical properties, safety information, a detailed experimental protocol for its synthesis, and its applications.

## Core Properties and Identifiers

**2-Bromo-6-methylpyridine**, also known as 2-bromo-6-picoline, is a halogenated pyridine derivative.<sup>[2]</sup> Its unique molecular structure, featuring a bromine atom and a methyl group on the pyridine ring, makes it a valuable precursor for introducing the 6-methylpyridyl moiety into more complex molecules.

## Table 1: Identifiers and Chemical Properties

Identifier	Value
CAS Number	5315-25-3[1][3][4][5]
Molecular Formula	C <sub>6</sub> H <sub>6</sub> BrN[1][3][4][5]
Molecular Weight	172.03 g/mol [1][3]
IUPAC Name	2-bromo-6-methylpyridine[6]
Synonyms	2-Bromo-6-picoline, 6-Bromo-2-picoline, 2-Methyl-6-bromopyridine[1][3][6]
InChI	1S/C6H6BrN/c1-5-3-2-4-6(7)8-5/h2-4H,1H3[5][6]
InChIKey	SOHDPICLICFSOP-UHFFFAOYSA-N[3][5][6]
SMILES	Cc1cccc(Br)n1[5][6]

## Table 2: Physical Properties

Property	Value
Appearance	Colorless to light yellow clear liquid[1]
Form	Liquid[5][7]
Boiling Point	102-103 °C at 20 mmHg[1][5][8]
Density	1.512 g/mL at 25 °C[1][5][8]
Refractive Index	n <sub>20/D</sub> 1.562[1][5]
Flash Point	97 °C (206.6 °F) - closed cup[5][7]
Solubility	Soluble in organic solvents like chloroform and ethyl acetate; limited solubility in water.[1]

## Safety and Handling

**2-Bromo-6-methylpyridine** is classified as a hazardous substance and requires careful handling in a laboratory setting. Appropriate personal protective equipment (PPE), including

eye shields and gloves, should be worn.[5][7]

**Table 3: GHS Safety Information**

Category	Information
Signal Word	Warning[5][7]
Hazard Statements	H315: Causes skin irritation[5][6], H319: Causes serious eye irritation[5][6], H335: May cause respiratory irritation[5][6]
Precautionary Statements	P261, P264, P271, P280, P302 + P352, P305 + P351 + P338[5][7]
Hazard Classifications	Skin Irritation (Category 2), Eye Irritation (Category 2), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory tract irritation)[5][6][7]

## Experimental Protocols

### Synthesis of 2-Bromo-6-methylpyridine from 2-Amino-6-methylpyridine

A common and effective method for the synthesis of **2-Bromo-6-methylpyridine** involves the diazotization of 2-Amino-6-methylpyridine followed by a Sandmeyer-type reaction.

Materials:

- 2-Amino-6-methylpyridine
- Hydrogen bromide (48% aqueous solution)
- Bromine
- Sodium nitrite
- Sodium hydroxide

- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask, add 2-Amino-6-methylpyridine to a 48% hydrogen bromide solution at room temperature.
- Cool the mixture to -10 °C using a freezing mixture.
- Slowly add bromine dropwise over a period of approximately 40 minutes while maintaining the temperature at -5 °C and stirring continuously. Continue stirring for an additional 1.5 hours.<sup>[9]</sup>
- Prepare a solution of sodium nitrite in water and add it dropwise to the reaction mixture, ensuring the temperature remains at -10 °C. Stir for another 1.5 hours.<sup>[9]</sup>
- Prepare a cooled solution of sodium hydroxide in water and add it dropwise to the reaction mixture, carefully controlling the temperature to not exceed 0 °C.<sup>[9]</sup>
- Allow the reaction mixture to slowly warm to room temperature.
- Extract the product with diethyl ether.
- Combine the organic fractions and dry over anhydrous magnesium sulfate.
- Filter and evaporate the solvent under reduced pressure to yield the crude product as a brown oil.<sup>[9]</sup>
- The product can be further purified by distillation.

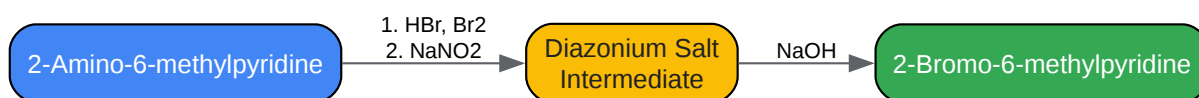
## Applications in Research and Development

**2-Bromo-6-methylpyridine** is a versatile building block in the synthesis of a variety of nitrogen-containing heterocyclic compounds.<sup>[1]</sup> Its applications are widespread and include:

- **Pharmaceuticals:** It serves as a key intermediate in the synthesis of drugs targeting neurological disorders, such as serotonin and dopamine receptor modulators.[1]
- **Agrochemicals:** It is used in the preparation of pesticides and herbicides, contributing to improved crop protection.[1]
- **Material Science:** Its incorporation into polymers and coatings can enhance their durability and resistance to environmental factors.[1]
- **Ligand Synthesis:** It is a precursor for the synthesis of bipyridine ligands, which are important in coordination chemistry and catalysis.

## Visualized Synthesis Pathway

The following diagram illustrates the synthetic pathway for **2-Bromo-6-methylpyridine** from 2-Amino-6-methylpyridine.



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Caption: Synthesis of **2-Bromo-6-methylpyridine**.

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